

How to prepare Cdk-IN-12 stock solution for cell culture

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Application Notes and Protocols for Cdk-IN-12

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cdk-IN-12 is a potent inhibitor of Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6), with IC50 values below 20 nM.[1] These kinases are crucial regulators of cell cycle progression, specifically at the G1/S transition. In complex with D-type cyclins, CDK4 and CDK6 phosphorylate the Retinoblastoma (Rb) protein, leading to the release of E2F transcription factors and subsequent expression of genes required for DNA synthesis. By inhibiting CDK4/6, Cdk-IN-12 induces G1 cell cycle arrest, making it a valuable tool for cancer research and drug development. These application notes provide a comprehensive guide to preparing and utilizing Cdk-IN-12 stock solutions for in vitro cell culture experiments.

Physicochemical and Storage Information

Proper handling and storage of **Cdk-IN-12** are essential to maintain its stability and activity. The following table summarizes its key properties.

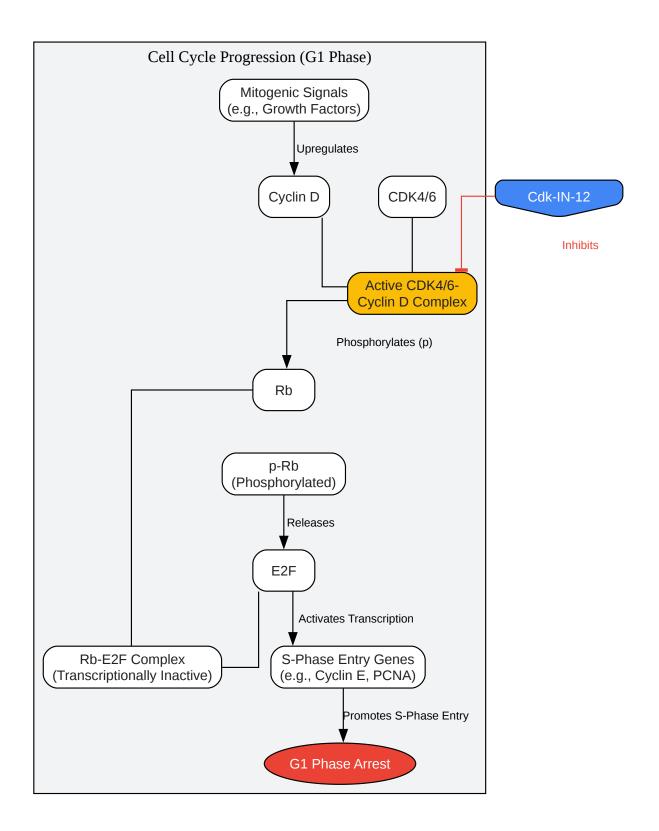


Property	Value	Citation
Target(s)	CDK4 / CDK6	[1]
IC50	< 20 nM	[1]
Molecular Weight	492.61 g/mol	[2]
CAS Number	2789680-97-1	[2]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Powder Storage	-20°C for 3 years or 4°C for 2 years	
Solution Storage	-80°C for up to 6 months or -20°C for 1 month	_

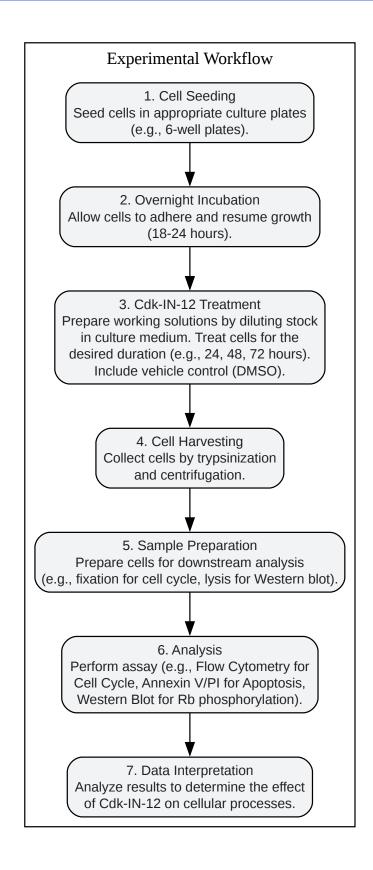
Cdk-IN-12 Signaling Pathway

Cdk-IN-12 targets the CDK4/6-Cyclin D complex, a key component of the cell cycle machinery. Inhibition of this complex prevents the phosphorylation of the Retinoblastoma (Rb) protein. Hypophosphorylated Rb remains bound to the E2F transcription factor, preventing the expression of genes necessary for the transition from the G1 to the S phase of the cell cycle, ultimately leading to G1 arrest.









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